

Application Notes and Protocols for the Quantification of Gopherenediol

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Compound of Interest

Compound Name: Gopherenediol

Cat. No.: B1163890

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Introduction

Gopherenediol is a novel diterpenoid diol exhibiting significant anti-inflammatory properties. Its unique structure presents both a therapeutic opportunity and an analytical challenge. Accurate and sensitive quantification of **Gopherenediol** in biological matrices is paramount for pharmacokinetic studies, efficacy evaluation, and overall drug development. This document provides detailed application notes and protocols for the robust quantification of **Gopherenediol** using Ultra-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UPLC-QTOF-MS), a technique well-suited for the analysis of complex biological samples.^{[1][2]}

Quantitative Data Summary

The following tables summarize the performance of the UPLC-QTOF-MS method for the quantification of **Gopherenediol** in fortified mouse plasma. These values are representative of the expected performance of the described protocol.

Table 1: Calibration Curve and Sensitivity Data

Analyte	Linear Range (ng/mL)	R ²	Limit of Detection (LOD) (ng/mL)	Limit of Quantification (LOQ) (ng/mL)
Gopherenediol	1 - 2000	>0.999	0.5	1.0

Table 2: Accuracy and Precision

Spiked Concentration (ng/mL)	Measured Concentration (Mean ± SD, n=6)	Accuracy (%)	Precision (RSD, %)
5	4.8 ± 0.3	96	6.3
50	51.2 ± 2.1	102.4	4.1
500	495.5 ± 15.4	99.1	3.1
1500	1530 ± 41.3	102	2.7

Table 3: Recovery and Matrix Effect

Analyte	Extraction Recovery (%)	Matrix Effect (%)
Gopherenediol	88.7 ± 4.2	95.1 ± 3.8

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction from Plasma

This protocol is optimized for the extraction of **Gopherenediol** from plasma samples.

Materials:

- Mouse plasma
- **Gopherenediol** standard solutions

- Internal Standard (IS) solution (e.g., a structurally similar, stable isotope-labeled diterpenoid)
- Methyl tert-butyl ether (MTBE), HPLC grade
- Methanol, HPLC grade
- Water, HPLC grade
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- Pipette 100 μ L of plasma sample into a 1.5 mL microcentrifuge tube.
- Add 10 μ L of the internal standard solution.
- Add 500 μ L of MTBE.
- Vortex for 2 minutes to ensure thorough mixing.
- Centrifuge at 13,000 x g for 10 minutes.
- Carefully transfer the upper organic layer to a new microcentrifuge tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 35°C.
- Reconstitute the dried extract in 100 μ L of methanol:water (50:50, v/v).
- Vortex for 30 seconds.
- Transfer the reconstituted sample to a UPLC vial for analysis.

UPLC-QTOF-MS Analysis

Instrumentation:

- UPLC system coupled to a QTOF mass spectrometer with an electrospray ionization (ESI) source.

UPLC Conditions:

- Column: Acquity UPLC HSS T3 column (2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L
- Gradient:
 - 0-1 min: 30% B
 - 1-8 min: 30-95% B
 - 8-10 min: 95% B
 - 10-10.1 min: 95-30% B
 - 10.1-12 min: 30% B

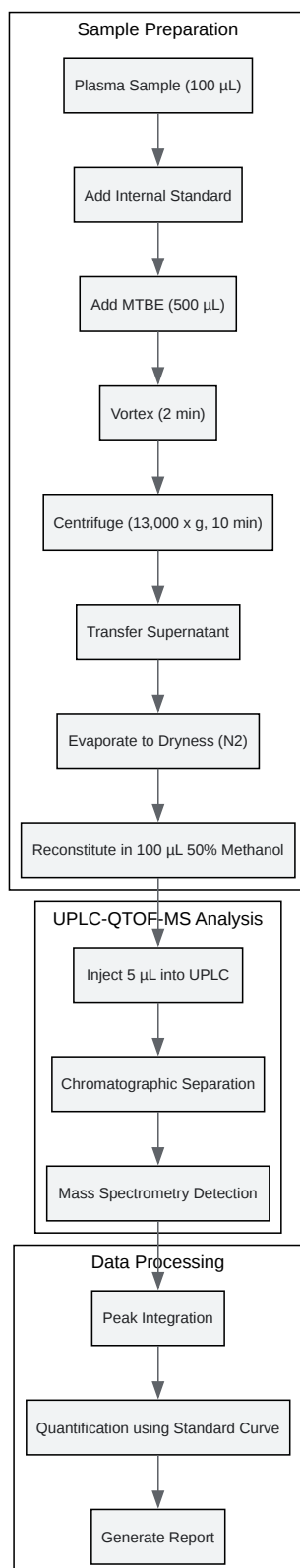
QTOF-MS Conditions:

- Ionization Mode: ESI positive
- Capillary Voltage: 3.0 kV
- Sampling Cone: 40 V

- Source Temperature: 120°C
- Desolvation Temperature: 350°C
- Cone Gas Flow: 50 L/hr
- Desolvation Gas Flow: 800 L/hr
- Acquisition Range: m/z 50-1200
- Data Acquisition: MS^E (a data-independent acquisition mode that collects fragmentation data for all ions)

Visualizations

Experimental Workflow



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References

- 1. UPLC-MS Analysis, Quantification of Compounds, and Comparison of Bioactivity of Methanol Extract and Its Fractions from Qiai (*Artemisia argyi* Lévl. et Van.) [mdpi.com]
- 2. Chemical Characterization and Metabolic Profiling of the Compounds in the Chinese Herbal Formula Li Chang Decoction by UPLC-QTOF/MS - PMC [pmc.ncbi.nlm.nih.gov]
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